

Technical Guide: Storage and Stability of 1-(2-Iodoethyl)-4-octylbenzene

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Compound of Interest

Compound Name: 1-(2-Iodoethyl)-4-octylbenzene

Cat. No.: B019508

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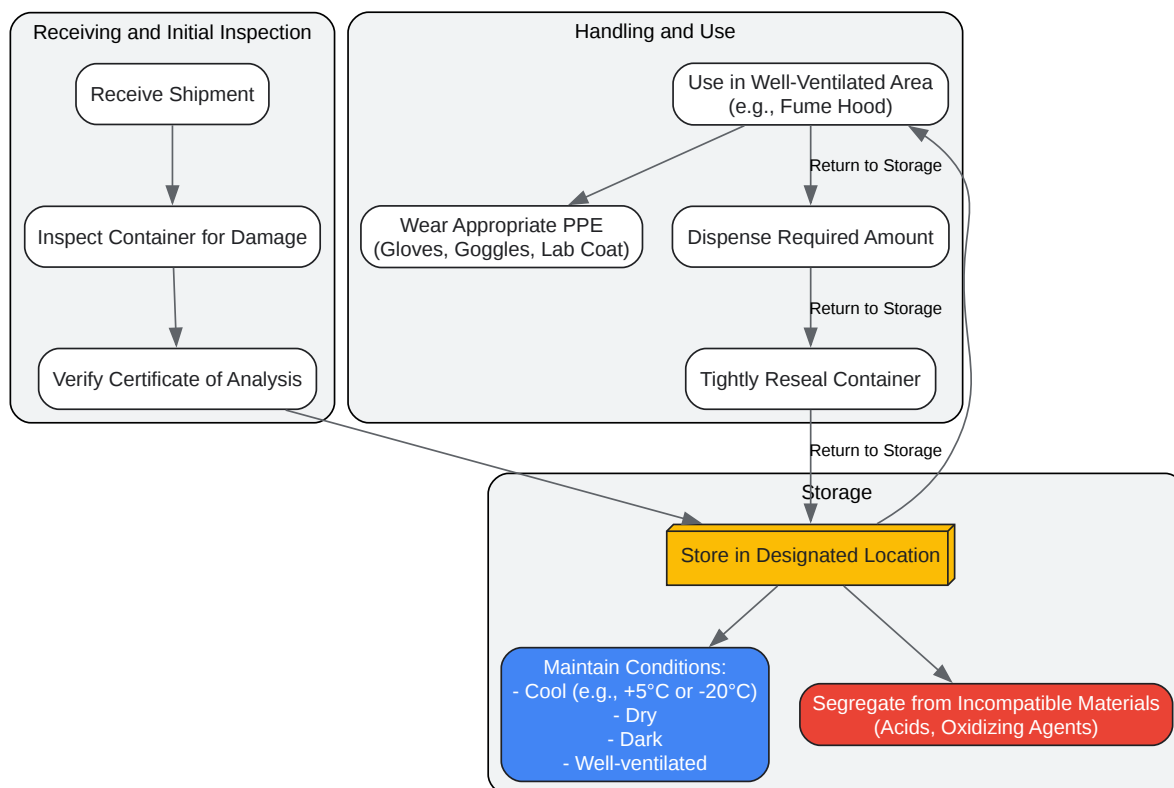
This technical guide provides a comprehensive overview of the recommended storage conditions, potential degradation pathways, and analytical methodologies for assessing the stability of **1-(2-Iodoethyl)-4-octylbenzene** (CAS No. 162358-07-8). This information is critical for ensuring the integrity and purity of this compound in research and drug development applications.

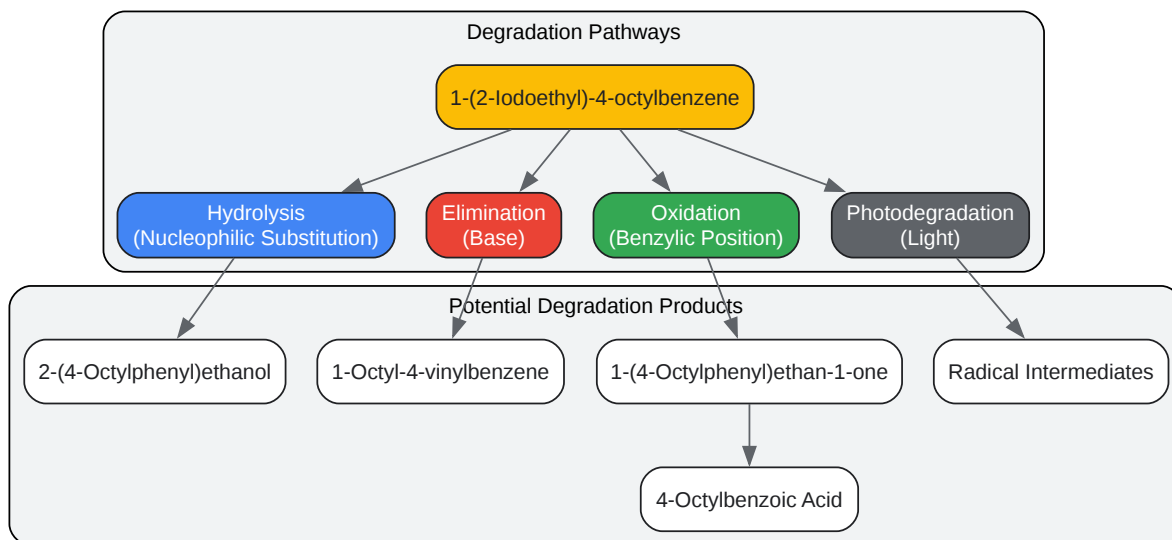
Storage and Handling Recommendations

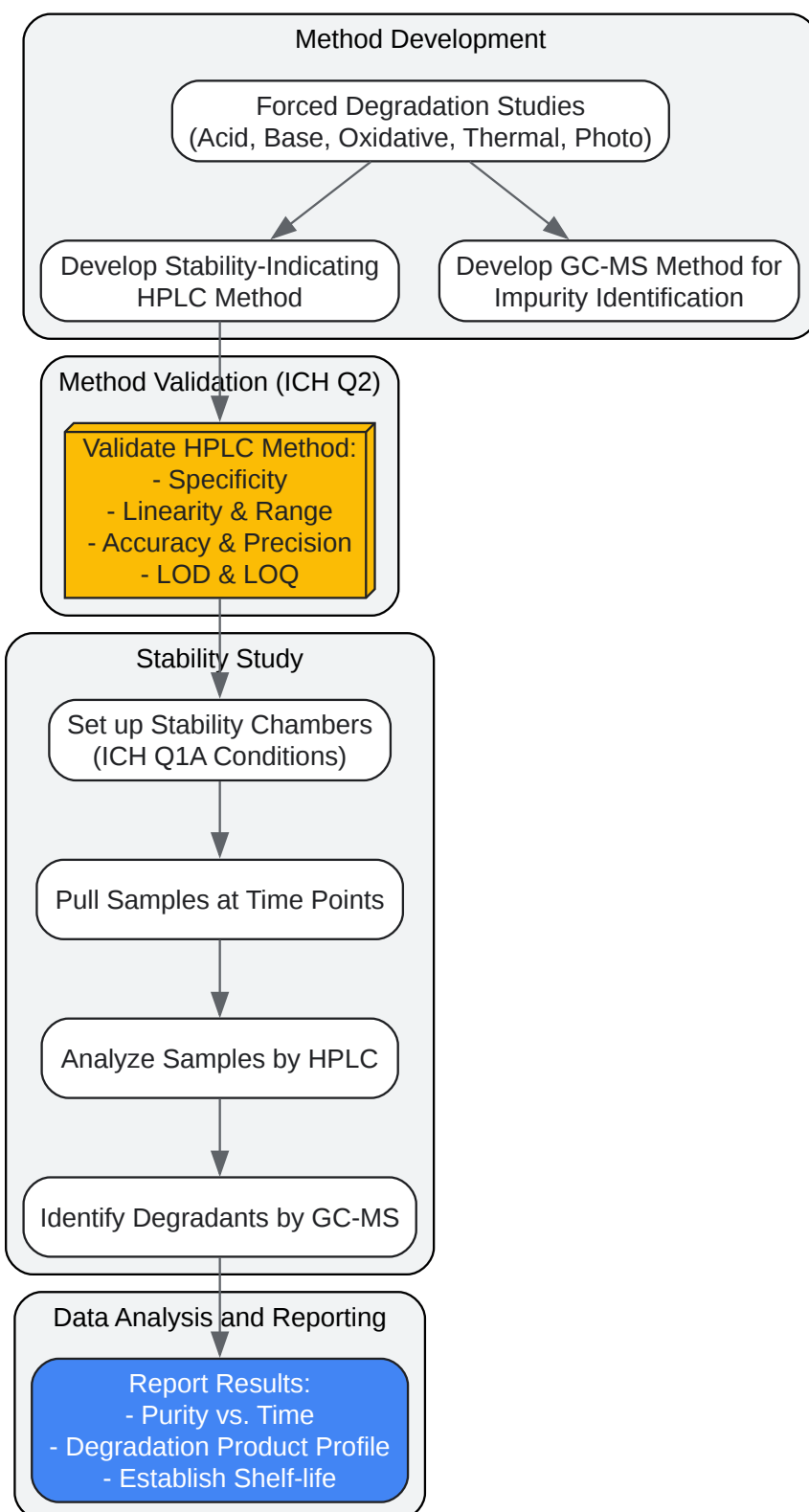
Proper storage and handling are paramount to maintaining the quality of **1-(2-Iodoethyl)-4-octylbenzene**. The following table summarizes the recommended conditions based on available safety data sheets and supplier information.

Parameter	Recommendation	Source(s)
Temperature	Store in a cool place. Specific recommendations include +5°C, room temperature, and -20°C for long-term storage (up to 3 years in powder form).	[1] [2] [3] [4]
Atmosphere	Store in a dry, well-ventilated area. Containers should be tightly closed to prevent exposure to moisture.	[5]
Light Exposure	Keep in a dark place, protected from light.	[2] [3] [6]
Incompatible Materials	Avoid contact with strong acids, acid chlorides, acid anhydrides, and oxidizing agents.	
Handling	Handle in a well-ventilated area. Wear suitable protective clothing, including gloves and eye protection. Avoid formation of dust and aerosols.	[5]

A logical workflow for the proper handling and storage of **1-(2-Iodoethyl)-4-octylbenzene** is illustrated in the diagram below.







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